

# 6-Hydroxyhexanamide molecular weight and formula

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## Compound of Interest

Compound Name: **6-Hydroxyhexanamide**

Cat. No.: **B1338199**

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## An In-depth Technical Guide on **6-Hydroxyhexanamide**

This guide provides an overview of the fundamental physicochemical properties of **6-Hydroxyhexanamide**, a molecule of interest to researchers and professionals in the field of drug development and chemical synthesis.

## Core Molecular Data

The foundational quantitative data for **6-Hydroxyhexanamide** is summarized below, providing a clear reference for its molecular composition and mass.

Parameter	Value	Reference
Molecular Formula	C6H13NO2	<a href="#">[1]</a>
Molecular Weight	131.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	6-hydroxyhexanamide	<a href="#">[1]</a>
CAS Number	4547-52-8	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

Detailed experimental methodologies for the determination of molecular weight and formula, as cited in the public chemical databases, typically involve the following standard analytical techniques:

## 1. Mass Spectrometry for Molecular Weight and Formula Determination:

- Objective: To determine the precise molecular mass and elemental composition of **6-Hydroxyhexanamide**.
- Methodology:
  - Sample Preparation: A dilute solution of **6-Hydroxyhexanamide** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
  - Ionization: The sample is introduced into a mass spectrometer, typically using a soft ionization technique such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) to minimize fragmentation.
  - Mass Analysis: The ionized molecules are guided into a high-resolution mass analyzer (e.g., Time-of-Flight (TOF), Orbitrap, or Fourier-Transform Ion Cyclotron Resonance (FT-ICR)).
  - Data Acquisition: The mass-to-charge ratio ( $m/z$ ) of the molecular ions is measured with high accuracy.
  - Data Analysis: The molecular formula is deduced from the accurate mass measurement and the isotopic pattern of the molecular ion peak. The monoisotopic mass is used to calculate the molecular weight.

## 2. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation:

- Objective: To confirm the chemical structure of **6-Hydroxyhexanamide**, which in turn validates the molecular formula.
- Methodology:
  - Sample Preparation: A small amount of **6-Hydroxyhexanamide** is dissolved in a deuterated solvent (e.g., DMSO-d6 or CDCl3).
  - Data Acquisition:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are acquired on a high-field NMR spectrometer. Further two-dimensional NMR experiments like COSY, HSQC, and HMBC

can be performed to establish connectivity between atoms.

- Data Analysis: The chemical shifts, integration of signals, and coupling patterns in the NMR spectra are analyzed to confirm the presence of the hydroxyl group, the amide group, and the six-carbon chain, thereby verifying the structure corresponding to the molecular formula C6H13NO2.

## Visualizing the Structure of 6-Hydroxyhexanamide

The following diagram illustrates the two-dimensional chemical structure of **6-Hydroxyhexanamide**.

Caption: 2D structure of **6-Hydroxyhexanamide**.

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## References

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